Technical Support Center: 2-Methoxyethyl Methanesulfonate

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Compound of Interest	
Compound Name:	*2-Methoxyethyl methanesulfonate*
CAS No.:	*175172-61-9*
Cat. No.:	*B066590*

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and troubleshooting of experiments involving **2-Methoxyethyl methanesulfonate** (CAS: 16427-44-4).

Frequently Asked Questions (FAQs)

Q1: What is **2-Methoxyethyl methanesulfonate**?

A1: **2-Methoxyethyl methanesulfonate**, also known as methanesulfonic acid 2-methoxyethyl ester, is an alkylating agent.[1] It belongs to the class of methanesulfonate esters, which are often used in organic synthesis to introduce an alkyl group onto a substrate molecule. Due to its chemical nature, it is classified as a potential genotoxic impurity (PGI) in pharmaceutical manufacturing.

Q2: What are the primary hazards associated with **2-Methoxyethyl methanesulfonate**?

A2: **2-Methoxyethyl methanesulfonate** is a suspected carcinogen and reproductive toxicant. It is harmful if swallowed and causes skin and serious eye irritation. As an alkylating agent, it can react with DNA, which is the basis for its genotoxicity.[2][3][4] It is crucial to handle this

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compound with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably a chemical fume hood.

Q3: How should **2-Methoxyethyl methanesulfonate** be stored?

A3: It should be stored in a tightly closed container in a cool, dark, and well-ventilated place. It is incompatible with strong oxidizing agents, strong acids, and strong bases.

Q4: What are the typical applications of **2-Methoxyethyl methanesulfonate** in a laboratory setting?

A4: **2-Methoxyethyl methanesulfonate** is primarily used as an alkylating agent in organic synthesis. This involves the transfer of the 2-methoxyethyl group to a nucleophile, such as an amine, phenol, or thiol. It has applications in the synthesis of various organic molecules and has been used in the synthesis of acetylcholine receptor ligands.

Quantitative Data Summary

While specific quantitative solubility and hydrolysis data for **2-Methoxyethyl methanesulfonate** is not readily available in the literature, the following table summarizes its key physical and chemical properties. The reactivity and solubility are expected to be similar to other short-chain alkyl methanesulfonates.

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Property	Value	Source
CAS Number	16427-44-4	[1]
Molecular Formula	C4H10O4S	[1]
Molecular Weight	154.18 g/mol	[1]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	126 °C at 1.6 kPa	
Relative Density	1.25	
Solubility	Expected to be soluble in water and many organic solvents.	
Stability	Stable under recommended storage conditions. Hydrolyzes in aqueous solutions; the rate is pH-dependent.[5]	

Troubleshooting Guide

This guide addresses common issues that may arise during experiments with **2-Methoxyethyl methanesulfonate**.

Issue 1: Low or no yield in an alkylation reaction.

- Question: I am not observing the expected product formation in my alkylation reaction with **2-Methoxyethyl methanesulfonate**. What could be the cause?
- Answer:
  - Inactive Reagent: The **2-Methoxyethyl methanesulfonate** may have hydrolyzed due to improper storage or exposure to moisture. It is recommended to use a fresh bottle or test the activity of the current batch.

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- Insufficient Base: Many alkylation reactions, especially with phenols or amines, require a base to deprotonate the nucleophile. Ensure that a suitable base (e.g., potassium carbonate, triethylamine) is used in the correct stoichiometric amount.
- Reaction Temperature: The reaction may require heating to proceed at a reasonable rate. Consult literature for similar alkylation reactions to determine the optimal temperature.
- Solvent Choice: The solvent can significantly impact the reaction. Aprotic polar solvents like DMF or acetonitrile are often suitable for alkylation reactions.
- Steric Hindrance: The nucleophile you are trying to alkylate may be sterically hindered, preventing the reaction.

Issue 2: Formation of multiple products or side reactions.

- Question: My reaction is producing multiple products, and the desired product is in low yield. How can I improve the selectivity?
- Answer:
  - Over-alkylation: Primary amines can be di-alkylated. To favor mono-alkylation, you can use a larger excess of the amine relative to the **2-Methoxyethyl methanesulfonate**.[6]
  - Reaction with Solvent: If you are using a nucleophilic solvent (e.g., an alcohol), it may compete with your intended nucleophile. Consider switching to a non-nucleophilic solvent.
  - Temperature Control: Higher temperatures can sometimes lead to side reactions. Try running the reaction at a lower temperature for a longer duration.

Issue 3: Difficulty in removing unreacted **2-Methoxyethyl methanesulfonate** after the reaction.

- Question: How can I effectively remove the unreacted alkylating agent from my reaction mixture?
- Answer:
  - Aqueous Workup: **2-Methoxyethyl methanesulfonate** can be hydrolyzed. Quenching the reaction with an aqueous solution (e.g., water or a dilute basic solution) can help in its

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removal. The rate of hydrolysis is pH-dependent.[5]

- Destruction with Thiosulfate: For complete removal of residual alkylating agents, treatment with a solution of sodium thiosulfate can be effective.[7]
- Chromatography: Standard column chromatography can be used to separate the desired product from the unreacted starting material.

Experimental Protocols

1. General Protocol for O-Alkylation of a Phenol

This protocol is a general guideline for the alkylation of a phenolic compound using **2-Methoxyethyl methanesulfonate**, adapted from a general procedure for phenol alkylation.[8]

- Materials:
  - Phenolic compound
  - **2-Methoxyethyl methanesulfonate**
  - Potassium carbonate (K_2CO_3), anhydrous
  - Acetone or Dimethylformamide (DMF), anhydrous
  - Reaction vessel with a magnetic stirrer and reflux condenser
  - Inert atmosphere (e.g., nitrogen or argon)
- Procedure:
  - To a dry reaction vessel under an inert atmosphere, add the phenolic compound (1.0 eq) and anhydrous potassium carbonate (1.5 - 2.0 eq).
  - Add anhydrous acetone or DMF as the solvent.
  - Stir the suspension at room temperature for 15-30 minutes.
  - Add **2-Methoxyethyl methanesulfonate** (1.1 - 1.5 eq) dropwise to the reaction mixture.

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- Heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Once the reaction is complete, cool the mixture to room temperature.
- Filter the solid potassium carbonate and wash it with the reaction solvent.
- Concentrate the filtrate under reduced pressure.
- Perform an aqueous workup by adding water and extracting the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

2. Protocol for Waste Destruction of **2-Methoxyethyl Methanesulfonate**

This protocol is based on methods for the destruction of similar alkylating agents.[7]

- Materials:
  - Waste containing **2-Methoxyethyl methanesulfonate**
  - 1 M Sodium thiosulfate ($Na_2S_2O_3$) solution
  - Stirring vessel
- Procedure:
  - In a well-ventilated fume hood, add the waste containing **2-Methoxyethyl methanesulfonate** to a suitable container.
  - Slowly add an excess of 1 M sodium thiosulfate solution while stirring. The reaction is exothermic, so the addition should be controlled.

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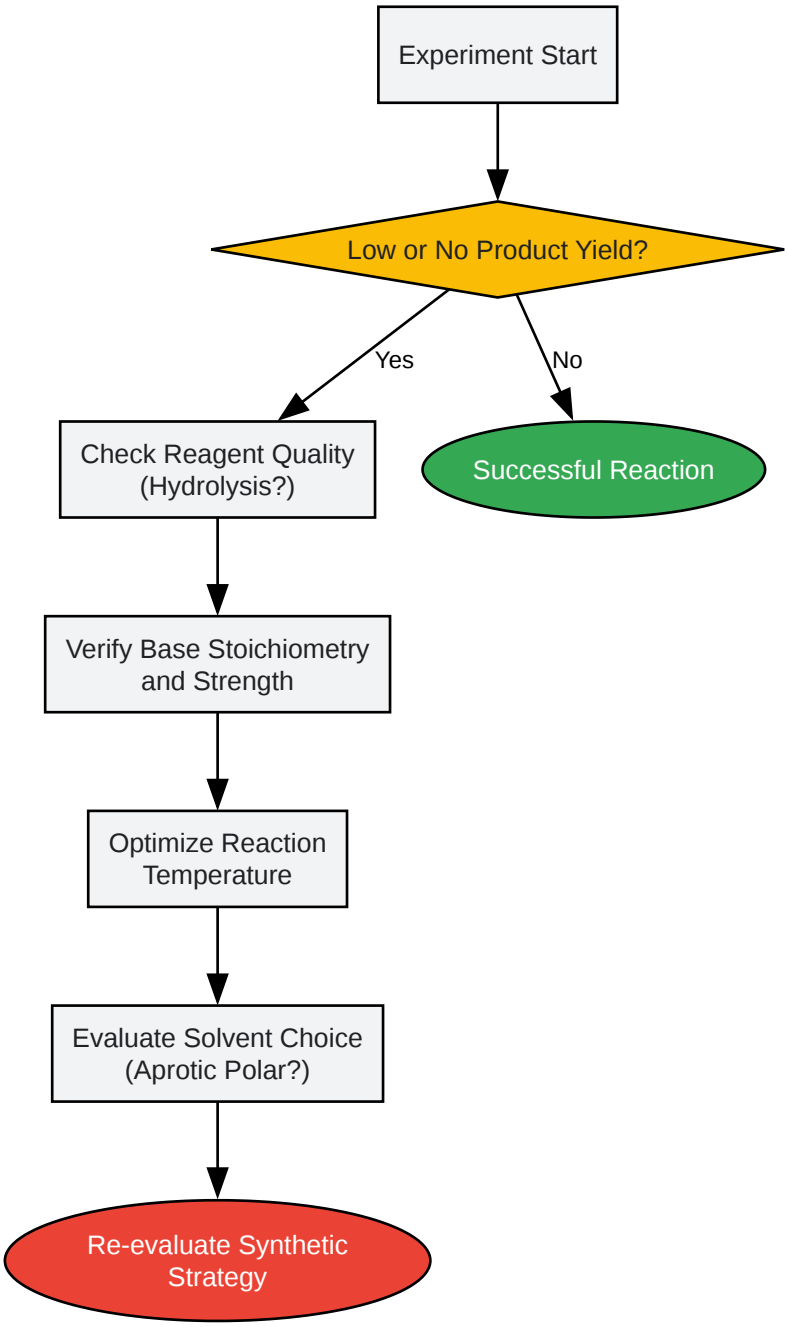
- Continue stirring the mixture for several hours (or overnight for certainty) to ensure complete destruction of the alkylating agent.
- Test for the absence of the alkylating agent using a suitable analytical method if necessary.
- Dispose of the resulting solution in accordance with local regulations.

Visualizations



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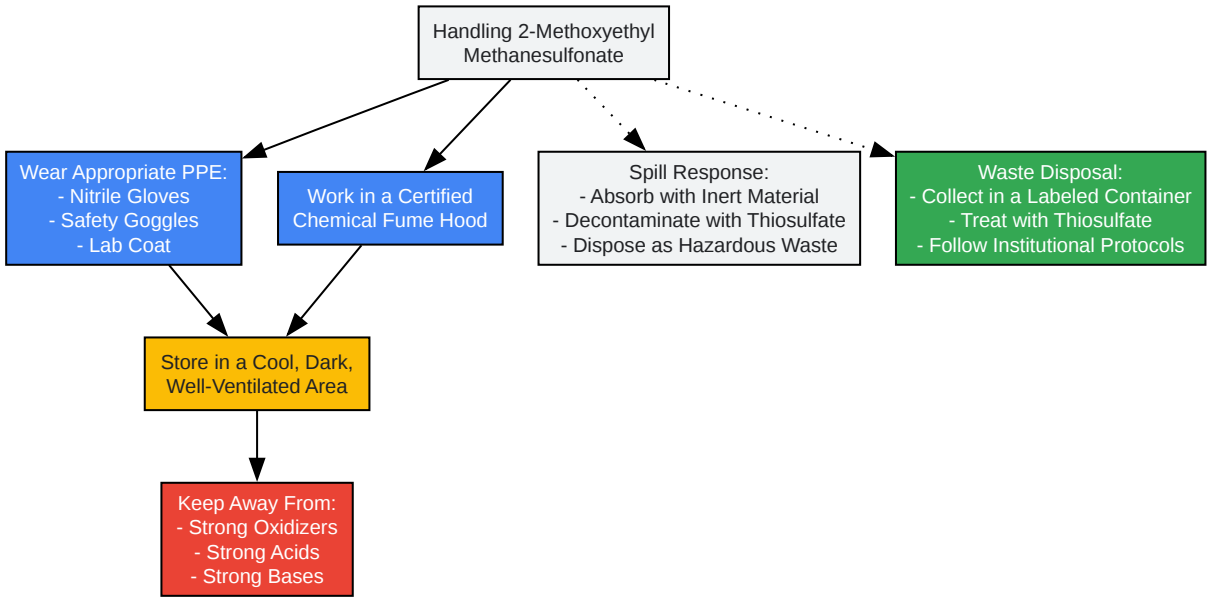
Caption: Troubleshooting workflow for low product yield.



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Caption: Key safety and handling procedures.

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References

- 1. scbt.com [scbt.com]
- 2. Literature review on the genotoxicity, reproductive toxicity, and carcinogenicity of ethyl methanesulfonate - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. researchgate.net [researchgate.net]
- 4. Genotoxic effects of two industrial effluents and ethyl methane sulfonate in Clarias lazera - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Hydrolysis of secondary alkyl sulphonates. SN2 reactions with high carbocation character - Journal of the Chemical Society, Perkin Transactions 2 (RSC Publishing) [pubs.rsc.org]
- 6. thieme-connect.de [thieme-connect.de]
- 7. Evaluation of methods for destruction of some alkylating agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. US4453004A - Process for the alkylation of phenolic compounds - Google Patents [patents.google.com]
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